

Propyl Glycolate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Glycolate

Cat. No.: B3277807

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Introduction

Propyl **glycolate**, also known as propyl 2-hydroxyacetate, is an organic compound belonging to the ester class. It is the propyl ester of glycolic acid. While its direct applications in drug development are not extensively documented in publicly available literature, its chemical structure and properties make it a subject of interest for researchers in organic synthesis and materials science. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and available safety information for propyl **glycolate**, with a focus on aspects relevant to scientific and pharmaceutical research.

Chemical Structure and Identification

Propyl **glycolate** is characterized by a propyl group attached to the carboxyl group of glycolic acid.

Molecular Formula: $C_5H_{10}O_3$

IUPAC Name: propyl 2-hydroxyacetate^[1]^[2]

Synonyms: Propyl **glycolate**, Glycolic acid propyl ester, Hydroxyacetic acid propyl ester^[1]^[3]

Chemical Structure:

Caption: 2D Chemical Structure of Propyl **Glycolate**.

Physicochemical Properties

The physicochemical properties of propyl **glycolate** are summarized in the table below. It is important to note that while some experimental data is available, other values are computed.

Property	Value	Source
Molecular Weight	118.131 g/mol	[1]
Boiling Point	169.2 °C at 760 mmHg	[1][4]
Density	1.054 g/cm ³	[1][4]
Flash Point	65.5 °C	[1]
Water Solubility	Slightly soluble (data for isomer)	[5]
Refractive Index	1.422	[1]
LogP (predicted)	0.4	[2]
CAS Number	90357-58-7	[1][2]

Synthesis of Propyl Glycolate

Propyl **glycolate** can be synthesized via several methods, with Fischer esterification being a common and well-established approach.

Experimental Protocol: Fischer Esterification of Glycolic Acid with Propanol

This protocol describes a general procedure for the synthesis of propyl **glycolate**.

Materials:

- Glycolic acid
- n-Propanol

- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate (5% aqueous solution)
- Brine (saturated aqueous sodium chloride)
- Anhydrous sodium sulfate
- Ethyl acetate (or other suitable extraction solvent)
- Toluene (for azeotropic removal of water, optional)

Equipment:

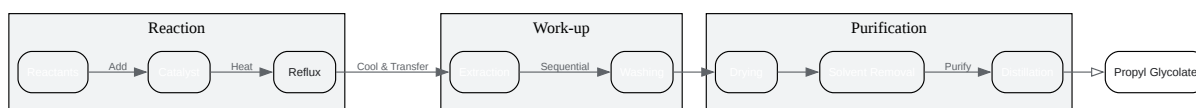
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Dean-Stark trap (optional)

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine glycolic acid and an excess of n-propanol. A molar ratio of 1:3 (glycolic acid to n-propanol) is common to drive the equilibrium towards the product.^[6]
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the reaction mixture.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography

(TLC). For more efficient water removal, a Dean-Stark trap can be used with a solvent that forms an azeotrope with water, such as toluene.[6]

- Work-up:
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Transfer the mixture to a separatory funnel and add water and an extraction solvent like ethyl acetate.
 - Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and brine.[6]
- Drying and Solvent Removal: Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent using a rotary evaporator.
- Purification: The crude propyl **glycolate** can be purified by distillation under reduced pressure.



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Caption: Workflow for the synthesis of propyl **glycolate** via Fischer esterification.

Applications in Research and Drug Development

The direct application of propyl **glycolate** as an active pharmaceutical ingredient or a common excipient in drug formulations is not well-documented in publicly available scientific literature. Most of the available information on the use of "propylene glycol" in pharmaceuticals refers to 1,2-propanediol, a different chemical entity.

However, based on its chemical structure, propyl **glycolate** may have potential applications as:

- A chemical intermediate: Hydroxyacetates can be used as building blocks in the synthesis of more complex molecules, including active pharmaceutical ingredients.
- A prodrug moiety: The ester and hydroxyl groups could potentially be used to create prodrugs of other compounds to improve their bioavailability.
- A solvent in research settings: Its ester functionality and potential for hydrogen bonding suggest it could be explored as a solvent for specific applications in organic synthesis and material science.

It is important to note that these are potential applications based on chemical principles, and further research is needed to validate any specific utility in drug development.

Safety and Toxicology

Comprehensive toxicological data specifically for propyl **glycolate** is limited. However, the Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of glycolic acid and its simple esters, which includes propyl **glycolate**.

The CIR Expert Panel concluded that these ingredients are safe for use in cosmetic products under the following conditions:

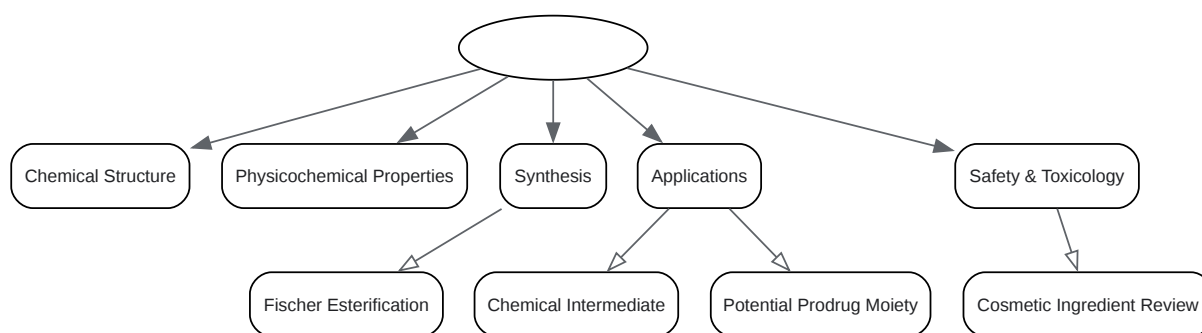
- At concentrations less than or equal to 10% with a final formulation pH of 3.5 or greater.
- When formulated to avoid increased sun sensitivity, or when directions for use include the daily use of sun protection.[\[2\]](#)

For salon products, they are considered safe at concentrations up to 30% with a final formulation pH of 3.0 or greater, for brief, discontinuous use followed by thorough rinsing, when applied by trained professionals and accompanied by sun protection recommendations.[\[2\]](#)

It is crucial to handle propyl **glycolate** in a well-ventilated area and use appropriate personal protective equipment, including gloves and safety glasses, as is standard practice for handling laboratory chemicals.

Conclusion

Propyl **glycolate** is a simple ester of glycolic acid with defined chemical and physical properties. While its direct role in drug development is not currently established, its synthesis is straightforward, and it holds potential as a chemical intermediate. The available safety data from the cosmetics sector suggests it is safe under specific conditions of use. Further research is warranted to explore its potential applications in the pharmaceutical and other industries.



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Caption: Logical relationships of the core topics covered in this technical guide.

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